

A Comparative Analysis of ETX1317 Sodium and Relebactam: Next-Generation β -Lactamase Inhibitors

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Compound of Interest

Compound Name: ETX1317 sodium

Cat. No.: B1192677

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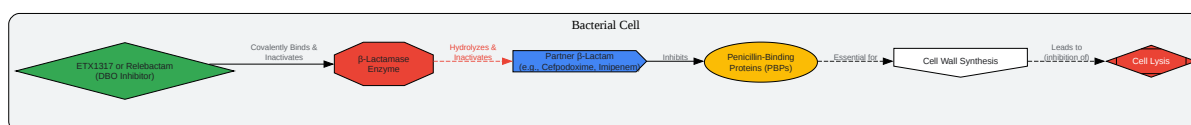
The rise of antibiotic resistance, particularly among Gram-negative bacteria, presents a formidable challenge to global health. The production of β -lactamase enzymes, which inactivate β -lactam antibiotics, is a primary mechanism of resistance. In response, the development of β -lactamase inhibitors (BLIs) has become a critical area of research. This guide provides a detailed comparative analysis of two novel diazabicyclooctane (DBO) BLIs: **ETX1317 sodium** and relebactam.

Executive Summary

Both **ETX1317 sodium** and relebactam are potent inhibitors of a broad range of serine β -lactamases, belonging to Ambler classes A, C, and some class D enzymes. They effectively restore the activity of partner β -lactam antibiotics against many multidrug-resistant Gram-negative pathogens. A key differentiator is their intended route of administration and their partnered β -lactam. ETX1317 is the active component of the oral prodrug ETX0282, developed in combination with the oral cephalosporin cefpodoxime proxetil, positioning it as a potential community-based or step-down therapy. In contrast, relebactam is administered intravenously, co-formulated with imipenem/cilastatin, targeting more severe, hospital-based infections.

Mechanism of Action

ETX1317 and relebactam share a common mechanism of action involving the formation of a covalent acyl-enzyme intermediate with the serine residue in the active site of β -lactamase enzymes. This effectively and reversibly inactivates the enzyme, preventing the hydrolysis of the partner β -lactam antibiotic.



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Figure 1: Mechanism of Action of DBO β -Lactamase Inhibitors.

Chemical Structures

While both **ETX1317 sodium** and relebactam are based on the diazabicyclooctane core, they possess distinct side chains that influence their pharmacokinetic properties and spectrum of activity.

Compound	Chemical Structure
ETX1317 Sodium	[Image of ETX1317 sodium chemical structure]
Relebactam	[Image of relebactam chemical structure]

In-Vitro Activity

Minimum Inhibitory Concentration (MIC)

The following tables summarize the in-vitro activity of ETX1317 in combination with cefepodoxime and relebactam in combination with imipenem against a range of clinical isolates. MIC50 and MIC90 values represent the concentrations at which 50% and 90% of isolates were inhibited, respectively.

Table 1: In-Vitro Activity of Cefpodoxime-ETX1317 against Enterobacterales Clinical Isolates[1][2][3]

Organism (n)	Partner Antibiotic	Partner MIC90 (µg/mL)	Partner-ETX1317 MIC90 (µg/mL)	Fold Improvement
ESBL-producing Enterobacteriaceae (910)	Cefpodoxime	>32	0.5	>64

Table 2: In-Vitro Activity of Imipenem-Relebactam against Gram-Negative Clinical Isolates

Organism	Partner Antibiotic	Partner MIC50/90 (µg/mL)	Partner-Relebactam MIC50/90 (µg/mL)
Klebsiella pneumoniae (KPC-producing)	Imipenem	-	≤2
Carbapenem-Resistant Enterobacterales (non-CPE)	Imipenem	-	88.7% Susceptible

Note: Direct comparative MIC data against an identical panel of isolates is not publicly available. The data presented is from separate studies and is for illustrative purposes.

β-Lactamase Inhibition

The inhibitory activity of ETX1317 and relebactam against purified β-lactamase enzymes is a key measure of their potency.

Table 3: β-Lactamase Inhibition Kinetics[4][5][6]

β -Lactamase	Inhibitor	IC50 (nM)	Ki app (μ M)	k2/K ($M^{-1}s^{-1}$)
CTX-M-15	Relebactam	400	21	540
KPC-2	Relebactam	230	1-5	-
KPC-3	Relebactam	260	1-5	-
KPC-4	Relebactam	910	1-5	-

Note: Comprehensive and directly comparable kinetic data for ETX1317 against the same panel of enzymes is not readily available in the public domain.

In-Vivo Efficacy

Animal models of infection are crucial for evaluating the in-vivo potential of new antimicrobial agents. The neutropenic murine thigh infection model is a standard for assessing efficacy.

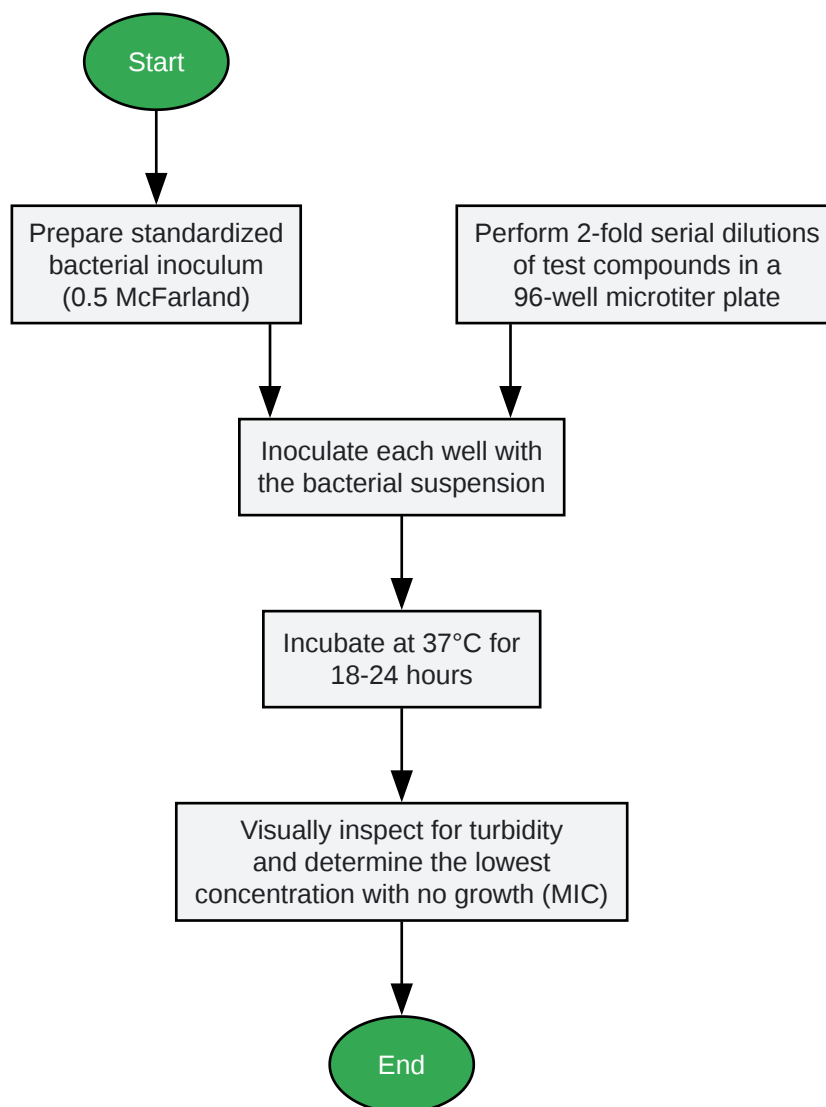
Table 4: In-Vivo Efficacy in Murine Thigh Infection Models[7][8][9][10]

Compound Combination	Bacterial Strain	Dosing Regimen	Bacterial Load Reduction (log10 CFU/thigh)
Cefpodoxime proxetil-ETX0282	K. pneumoniae (ESBL-producing)	Oral	Dose-dependent reduction
Imipenem-Relebactam	P. aeruginosa (Imipenem-resistant)	Intravenous	3.73 (at 40 mg/kg relebactam)
Imipenem-Relebactam	K. pneumoniae (KPC-producing)	Intravenous	3.06 (at 40 mg/kg relebactam)

Experimental Protocols

MIC Determination by Broth Microdilution (CLSI Guidelines)

The minimum inhibitory concentration (MIC) is determined using the broth microdilution method as standardized by the Clinical and Laboratory Standards Institute (CLSI).^{[11][12][13]}



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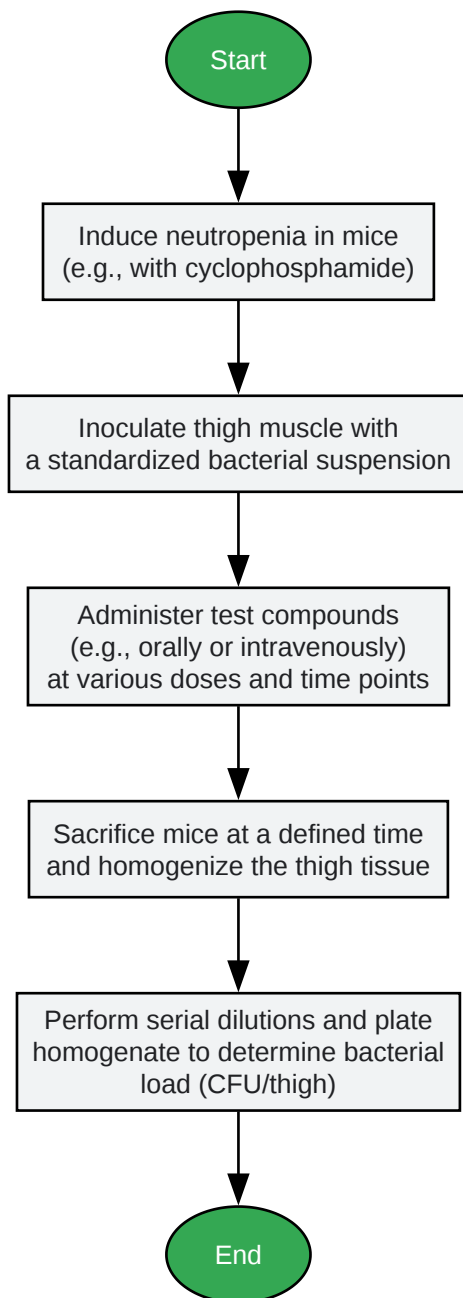
Figure 2: Generalized Workflow for MIC Determination.

β-Lactamase Inhibition Assay

The inhibitory activity against β-lactamases is commonly assessed using the chromogenic substrate nitrocefin.^{[6][14][15][16][17]} Hydrolysis of nitrocefin by a β-lactamase results in a color change that can be measured spectrophotometrically. The assay is performed with and without the inhibitor to determine the extent of inhibition.

Murine Thigh Infection Model

This model is a standard for evaluating the in-vivo efficacy of antibacterial agents.[4][5][18][19]



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Figure 3: Murine Thigh Infection Model Workflow.

Conclusion

ETX1317 sodium and relebactam are both promising next-generation β -lactamase inhibitors that address the critical need for new agents to combat multidrug-resistant Gram-negative bacteria. Their distinct formulations and intended clinical applications highlight the multifaceted strategies being employed to tackle antibiotic resistance. ETX1317, as part of an oral combination, has the potential to be a valuable option for treating less severe infections in the community and facilitating earlier hospital discharge. Relebactam, in its intravenous formulation with imipenem/cilastatin, provides a much-needed tool for managing serious and life-threatening infections in the hospital setting. The continued development and judicious use of such innovative agents will be paramount in the ongoing fight against antimicrobial resistance.

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